

# Anhydrous Lead Perchlorate: A Technical Overview

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## Compound of Interest

Compound Name: Lead perchlorate

Cat. No.: B084997

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Anhydrous **lead perchlorate**, with the chemical formula  $\text{Pb}(\text{ClO}_4)_2$ , is a significant inorganic compound known for its strong oxidizing properties.[1][2] This white, crystalline solid is highly hygroscopic and very soluble in water.[3] Its utility spans various fields, from chemical synthesis to materials science, but its hazardous nature demands careful handling and a thorough understanding of its properties.[1][4][5] This document provides a detailed examination of the molecular weight, physicochemical properties, preparation, and safety considerations of anhydrous **lead perchlorate**, tailored for researchers and drug development professionals.

## Physicochemical and Structural Data

The fundamental properties of anhydrous **lead perchlorate** are summarized below. This data is crucial for its application in quantitative chemical analysis and synthesis.

Property	Value
Molecular Formula	$\text{Pb}(\text{ClO}_4)_2$ <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	406.10 g/mol <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White crystalline solid <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	2.6 g/cm <sup>3</sup> <a href="#">[3]</a> <a href="#">[7]</a>
Decomposition Point	250 °C (482 °F; 523 K) <a href="#">[3]</a>
Solubility in Water	256.2 g/100 ml (at 25 °C) <a href="#">[3]</a>
CAS Number	13637-76-8 <a href="#">[3]</a> <a href="#">[6]</a>

## Experimental Protocols

### Preparation of Anhydrous Lead(II) Perchlorate

The synthesis of anhydrous lead(II) perchlorate is typically achieved through the dehydration of its hydrated form, most commonly the trihydrate.[\[3\]](#)[\[8\]](#) The protocol involves careful heating under controlled conditions to prevent decomposition.

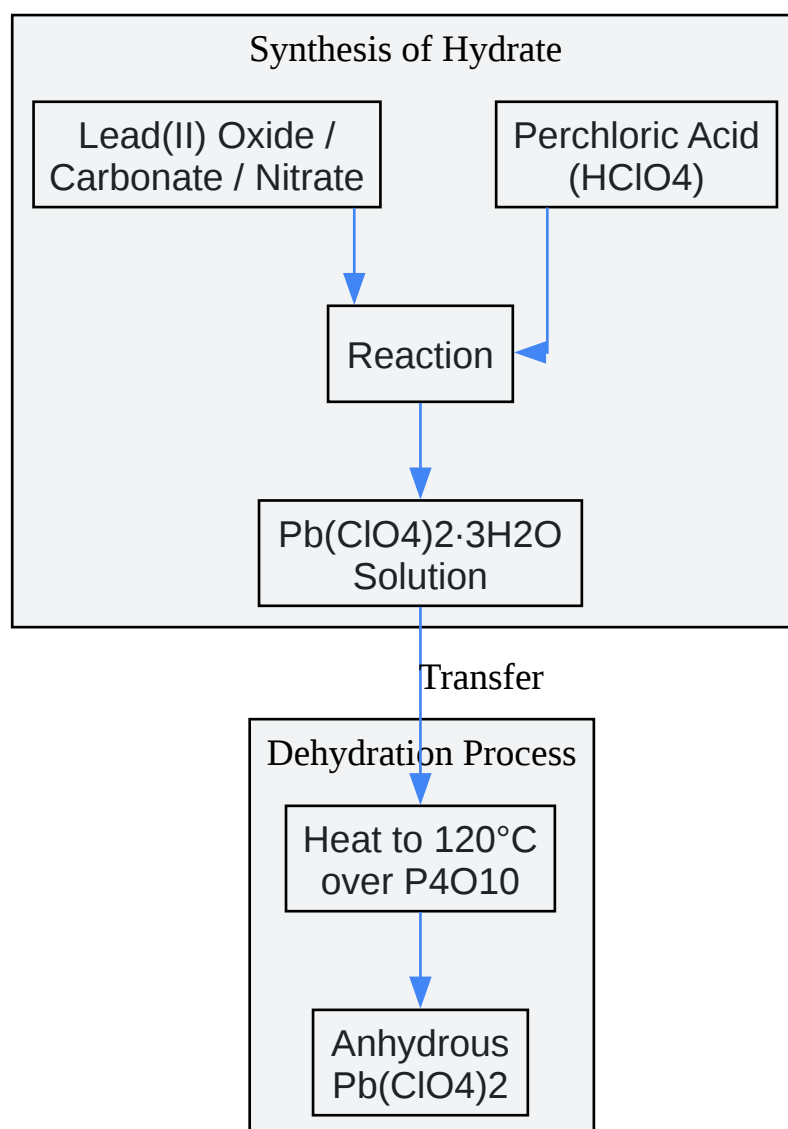
#### Materials:

- Lead(II) perchlorate trihydrate ( $\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ )
- Phosphorus pentoxide ( $\text{P}_4\text{O}_{10}$ )
- Drying apparatus (e.g., vacuum desiccator or drying oven)
- Heating source with precise temperature control

#### Methodology:

- The synthesis originates from the reaction of lead(II) oxide, lead(II) carbonate, or lead(II) nitrate with perchloric acid to produce **lead perchlorate** trihydrate.[\[3\]](#)
- To remove any excess perchloric acid from the hydrated salt solution, it is first heated to 125 °C.[\[3\]](#)

- The solution is then further heated under moist air at 160 °C.[3]
- The resulting lead(II) perchlorate trihydrate is then carefully heated to 120 °C under water-free conditions, typically over a strong desiccant like phosphorus pentoxide, to yield the anhydrous salt,  $\text{Pb}(\text{ClO}_4)_2$ . [3][8]



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Caption: Experimental workflow for the synthesis of anhydrous **lead perchlorate**.

## Applications and Reactivity

Anhydrous **lead perchlorate** serves as a powerful oxidizing agent and finds use in specific applications:

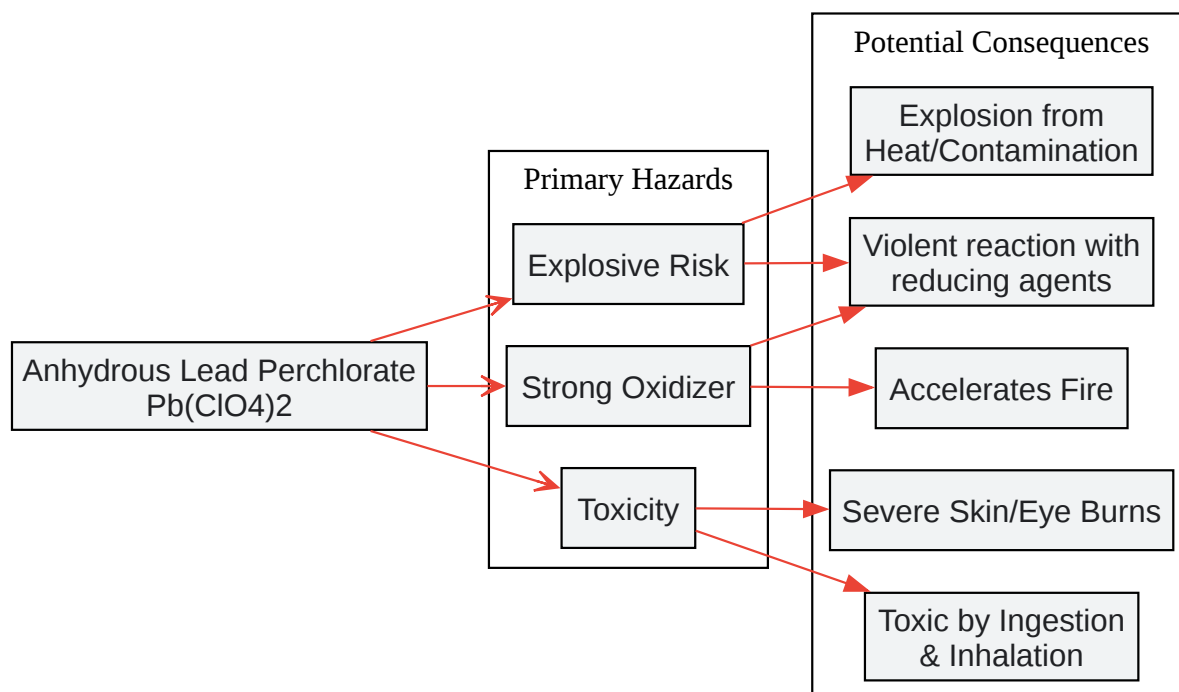
- **Chemical Synthesis:** It is employed as a reactant or precursor for the preparation of various lead-based compounds and coordination polymers.[1][6]
- **Explosives and Propellants:** Its strong oxidizing nature makes it a component in some explosive and pyrotechnic formulations, where it can enhance combustion.[1]
- **Proton Decay Detection:** Due to its high nucleon density, **lead perchlorate** has been considered a viable detector for research into hypothetical proton decay.[3]

The compound is highly reactive. It is a strong oxidizing agent that can react violently and potentially explosively with reducing agents, active metals, cyanides, esters, and thiocyanates.[2][4][5] A solution of anhydrous **lead perchlorate** in methanol is known to be explosive.[2][3][5]

## Safety and Hazard Profile

The handling of anhydrous **lead perchlorate** requires strict safety protocols due to its significant hazards. It is classified as a strong oxidizer, toxic, and an environmental hazard.[3]

- **Fire and Explosion Risk:** As a strong oxidizing agent, it can accelerate the burning of combustible materials and poses a severe fire and explosion risk, especially when in contact with reducing substances.[2][4][5] Prolonged exposure to heat may result in an explosion.[2][4]
- **Toxicity:** The compound is toxic by ingestion and inhalation.[2][4][5] Contact may cause severe burns to the skin and eyes.[2][4][5]



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. LEAD PERCHLORATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. Lead(II) perchlorate - Wikipedia [en.wikipedia.org]
- 4. LEAD(II) PERCHLORATE SOLUTION | 13637-76-8 [chemicalbook.com]
- 5. Lead perchlorate |  $\text{Cl}_2\text{O}_8\text{Pb}$  | CID 61655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]

- 7. 高氯酸铅(II) 水合物 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. wikiwand.com [wikiwand.com]
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